

Application Notes and Protocols for LAMP in Point-of-Care Molecular Testing

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Compound of Interest

Compound Name: *Hlamp*

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Introduction

Loop-mediated isothermal amplification (LAMP) has emerged as a powerful and versatile technology for nucleic acid detection, particularly in point-of-care (POC) settings.[1][2][3] Its key advantages of rapidity, high sensitivity and specificity, cost-effectiveness, and operation at a constant temperature make it an ideal alternative to traditional PCR-based methods, which require sophisticated thermal cycling equipment.[4][5][6] These attributes make LAMP highly suitable for the development of diagnostic tools in resource-limited environments and for rapid on-site testing.[2][3][7] This document provides detailed application notes and protocols for utilizing LAMP in point-of-care molecular testing.

Principle of LAMP

The LAMP method relies on an auto-cycling, strand displacement DNA synthesis reaction performed by a DNA polymerase with high strand displacement activity, such as Bst DNA polymerase.[5][8][9] The reaction typically utilizes a set of four to six primers that recognize six to eight distinct regions on the target nucleic acid sequence, ensuring high specificity.[1][8][10] The core set of primers includes a forward inner primer (FIP), a backward inner primer (BIP), and two outer primers (F3 and B3).[8][10] The inner primers (FIP and BIP) contain two different sequences corresponding to the sense and antisense strands of the target DNA, which allows for the formation of stem-loop structures that facilitate exponential amplification.[8][11] The

addition of two loop primers (Loop-F and Loop-B) can further accelerate the amplification reaction.[12]

Key Performance Characteristics of LAMP Assays

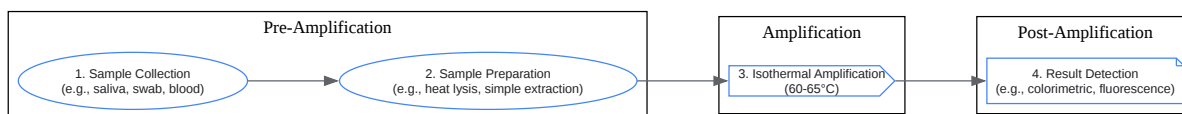
LAMP assays have been developed and validated for a wide range of pathogens, demonstrating performance comparable to or even exceeding that of gold-standard methods like qPCR in certain applications.

Target Pathogen	Sample Type	Limit of Detection (LOD)	Sensitivity	Specificity	Reference
SARS-CoV-2	Nasopharyngeal Swabs	10 RNA copies per reaction	91%	100%	[13]
SARS-CoV-2	Clinical Samples	10-3 copies/reaction	Correlated well with RT-qPCR	N/A	[1]
Influenza A (H1N1)	N/A	N/A	N/A	N/A	[1]
Schistosoma spp.	N/A	N/A	N/A	N/A	[13]
Strongyloides spp.	N/A	N/A	N/A	N/A	[13]
Clostridium tyrobutyricum	Milk	300 copies of RNA per reaction	N/A	N/A	[14]
Potato Virus Y (PVY)	Crude Plant Sap	10-14 dilution (from 100 ng/ μ L)	10,000x more sensitive than RT-PCR	N/A	[15]

Experimental Protocols

General Workflow for Point-of-Care LAMP

A typical LAMP workflow for point-of-care diagnostics consists of four main steps: sample collection, sample preparation, LAMP reaction, and result detection.[12]



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A typical workflow for a point-of-care LAMP assay.

Sample Preparation

A significant advantage of LAMP is its tolerance to various PCR inhibitors, often allowing for simplified sample preparation protocols.[4] For many applications, crude sample lysates can be used directly.

Example Protocol for Rapid Lysis:

- Collect the sample (e.g., nasopharyngeal swab, saliva, blood).
- For swabs, immerse the swab tip in a small volume of lysis buffer (e.g., containing a simple detergent like Triton X-100 and a proteinase K). For liquid samples, mix a small volume with the lysis buffer.
- Incubate the sample at a specific temperature (e.g., 95°C for 5-10 minutes for heat lysis) to release the nucleic acids.
- The resulting lysate can often be directly added to the LAMP reaction mixture. Some protocols may include a brief centrifugation step to pellet debris.[16]

LAMP Reaction Setup

The following is a general protocol for setting up a LAMP reaction. Optimization of primer and reagent concentrations may be required for specific targets and sample types.

Master Mix Composition (25 μ L reaction):

Component	Final Concentration
Isothermal Amplification Buffer	1X
Betaine	0.8 M
dNTPs	1.4 mM each
FIP/BIP Primers	1.6 μ M each
F3/B3 Primers	0.2 μ M each
Loop-F/Loop-B Primers (Optional)	0.4 μ M each
Bst DNA Polymerase	8 units
Reverse Transcriptase (for RNA targets)	Varies
Template DNA/RNA	1-5 μ L of lysate
Nuclease-Free Water	To 25 μ L

Protocol:

- Prepare a master mix containing all components except the template.
- Aliquot the master mix into individual reaction tubes.
- Add the prepared sample (template) to each reaction tube.
- Mix gently by flicking the tube and briefly centrifuge to collect the contents.
- Incubate the reaction at a constant temperature, typically between 60°C and 65°C, for 15-60 minutes.

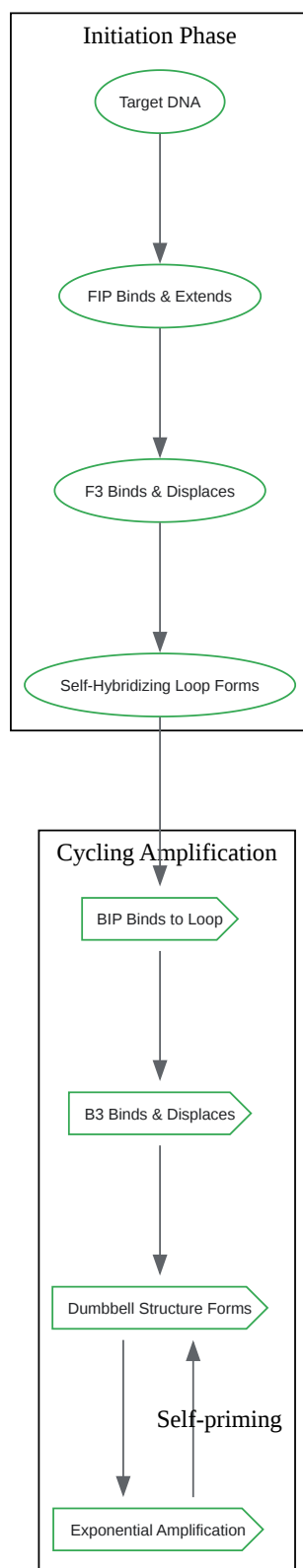
Detection of Amplification Products

Several methods can be used for the detection of LAMP products, many of which are suitable for point-of-care settings due to their simplicity.

- **Visual Detection (Colorimetric):** This is one of the most common methods for POC applications.^[17] A pH-sensitive dye (e.g., phenol red) or a metal-binding dye (e.g., SYBR Green I) is added to the reaction mixture.^{[1][14]} A positive reaction, which generates a large amount of DNA and protons, results in a distinct color change.^[17]
- **Turbidity:** The accumulation of magnesium pyrophosphate, a byproduct of the amplification reaction, leads to an increase in turbidity that can be detected by eye or with a simple turbidimeter.
- **Fluorescence:** Intercalating dyes such as SYBR Green I can be used for real-time fluorescence detection with a portable fluorometer.
- **Lateral Flow Devices (LFDs):** LFDs can be designed to detect labeled LAMP amplicons, providing a clear, qualitative result similar to a pregnancy test.

LAMP Reaction Mechanism

The LAMP reaction is initiated by the binding of the inner and outer primers to the target DNA. The Bst DNA polymerase then extends these primers, displacing the downstream strand. The unique design of the inner primers leads to the formation of a dumbbell-shaped DNA structure, which serves as the template for subsequent exponential amplification.



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